

# Understanding the Compound: Identification and Physicochemical Properties

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## Compound of Interest

Compound Name: (S)-(+)-2-tert-Butylamino-1-phenylethanol  
CAS No.: 14467-32-4  
Cat. No.: B079077

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A foundational element of safe handling is a thorough understanding of the substance's physical and chemical characteristics. **(S)-(+)-2-tert-Butylamino-1-phenylethanol** is a chiral secondary alcohol.[1] Its properties dictate its behavior under various laboratory conditions and inform the necessary safety precautions.

Table 1: Physicochemical Properties of **(S)-(+)-2-tert-Butylamino-1-phenylethanol**



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| Vapor Pressure | 0.001 mmHg at 25°C | Chemsrc[2] |

The high melting point indicates the compound is a solid at room temperature, which is crucial for anticipating its physical state during handling. The flash point of 80.7°C does not classify it as highly flammable, but it will burn if exposed to an ignition source at or above this temperature.

## Hazard Identification and GHS Classification

Based on available data, **(S)-(+)-2-tert-Butylamino-1-phenylethanol** is classified under the Globally Harmonized System (GHS) with the GHS07 pictogram, indicating that it can be an irritant, a skin sensitizer, or acutely toxic (harmful).[2]

Table 2: GHS Hazard Summary



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| Risk Phrases (Legacy) | R36/37/38 | Irritating to eyes, respiratory system and skin. |

Source: Chemsrc[2]

While a complete toxicological profile for this specific molecule is not readily available in public literature, the GHS classification necessitates stringent handling protocols. The structural component, tert-butyl alcohol, has been associated with kidney and thyroid effects in animal studies following chronic oral exposure, and exposure can occur via skin contact.[3] Therefore, minimizing direct contact and inhalation is a primary safety objective.

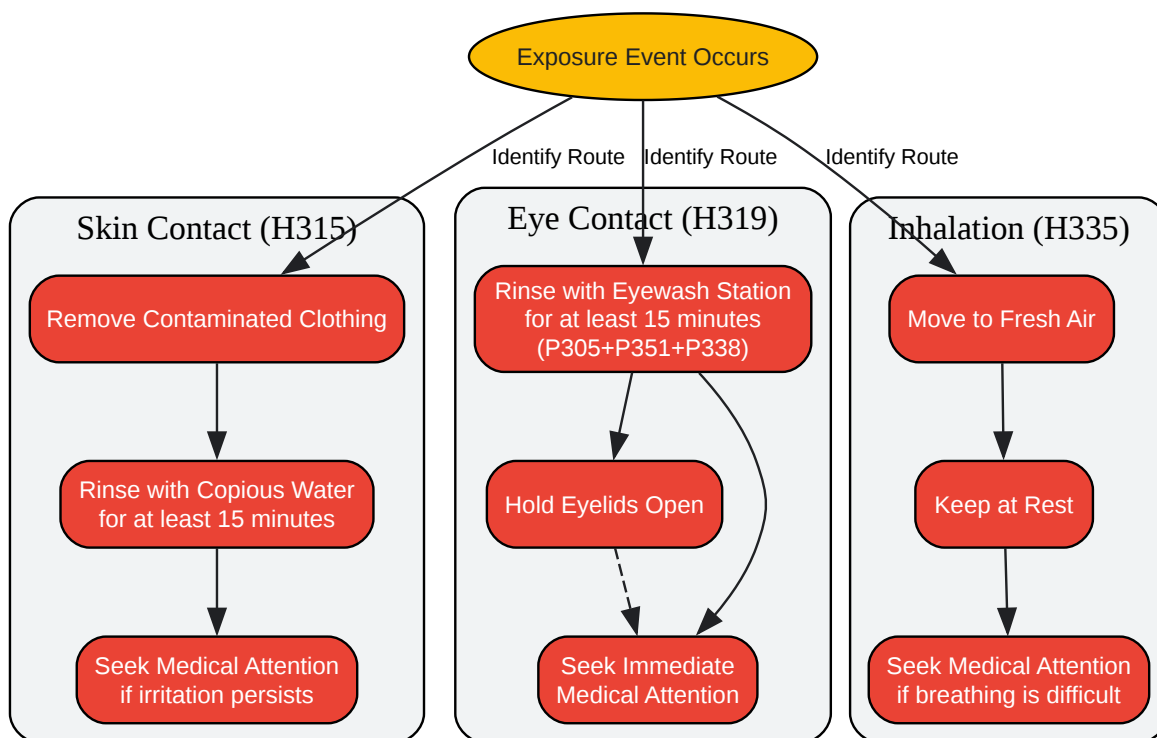
# The Core of Safety: A Risk-Based Handling Workflow

A self-validating safety protocol is built on the principle of minimizing exposure at every step. The following workflow is designed to be implemented as a standard operating procedure (SOP) for handling **(S)-(+)-2-tert-Butylamino-1-phenylethanol**.

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Caption: Emergency Response Workflow for Accidental Exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. [4] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. [4] Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. [4] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]\* Spill Response:
  - Evacuate non-essential personnel from the area.
  - Ensure adequate ventilation (work within a fume hood if possible).
  - Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
  - Carefully sweep or scoop up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.
  - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

## Storage and Disposal: Ensuring Long-Term Safety

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents. [5] Store locked up.
- Disposal: All waste materials containing **(S)-(+)-2-tert-Butylamino-1-phenylethanol** must be disposed of as hazardous waste. [5] Dispose of contents and container in accordance with all local, regional, national, and international regulations. Do not empty into drains.

## References

- Chemsr.c.(S)-(+)-2-tert-Butylamino-1-phenylethanol CAS 14467-32-4.[[Link](#)]
- U.S. Environmental Protection Agency.(2021). Toxicological Review of tert-Butyl Alcohol (tert-Butanol).[[Link](#)]
- PubChem.(S)-(+)-2-tert-Butylamino-1-phenylethanol.[[Link](#)]

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